

Personal protective equipment for handling Ca-170

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Compound of Interest

Compound Name: Ca-170

Cat. No.: B609871

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Essential Safety and Handling Guide for CA-170

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This document provides crucial safety and logistical information for handling **CA-170**, an investigational drug for laboratory research. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

CA-170 is an orally available, small-molecule dual antagonist of VISTA and PD-L1, which are negative checkpoint regulators of immune activation.^{[1][2][3]} It is currently under investigation for its potential in cancer immunotherapy.^{[4][5]}

Chemical and Physical Properties

A summary of the key physical and chemical properties of **CA-170** is provided below for easy reference.

Property	Value	Source(s)
CAS Number	1673534-76-3	[4][6]
Molecular Formula	C ₁₂ H ₂₀ N ₆ O ₇	[1][4][6][7]
Molecular Weight	360.32 g/mol	[1][6][7]
Appearance	Solid Powder	[1]
Solubility	Soluble in DMSO (e.g., 50 mM or 72 mg/mL)	[1][3]

Personal Protective Equipment (PPE)

While one Safety Data Sheet (SDS) classifies **CA-170** as not a hazardous substance or mixture, it is imperative to follow standard laboratory safety protocols and wear appropriate PPE to minimize any potential risk.[6] The recommended PPE for handling **CA-170** is outlined below.

PPE Category	Recommended Equipment	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from accidental splashes or contact with the solid powder.[6]
Hand Protection	Protective, chemical-resistant gloves	Prevents direct skin contact with the compound.[6]
Body Protection	Lab coat or impervious clothing	Protects skin and personal clothing from contamination.[6]
Respiratory Protection	Use in a well-ventilated area. A suitable respirator may be required.	Avoid inhalation of dust or aerosols, especially when handling the powder form.[6]

Operational Plan: Handling and Storage

Adherence to proper handling and storage procedures is critical for maintaining the integrity of **CA-170** and ensuring a safe laboratory environment.

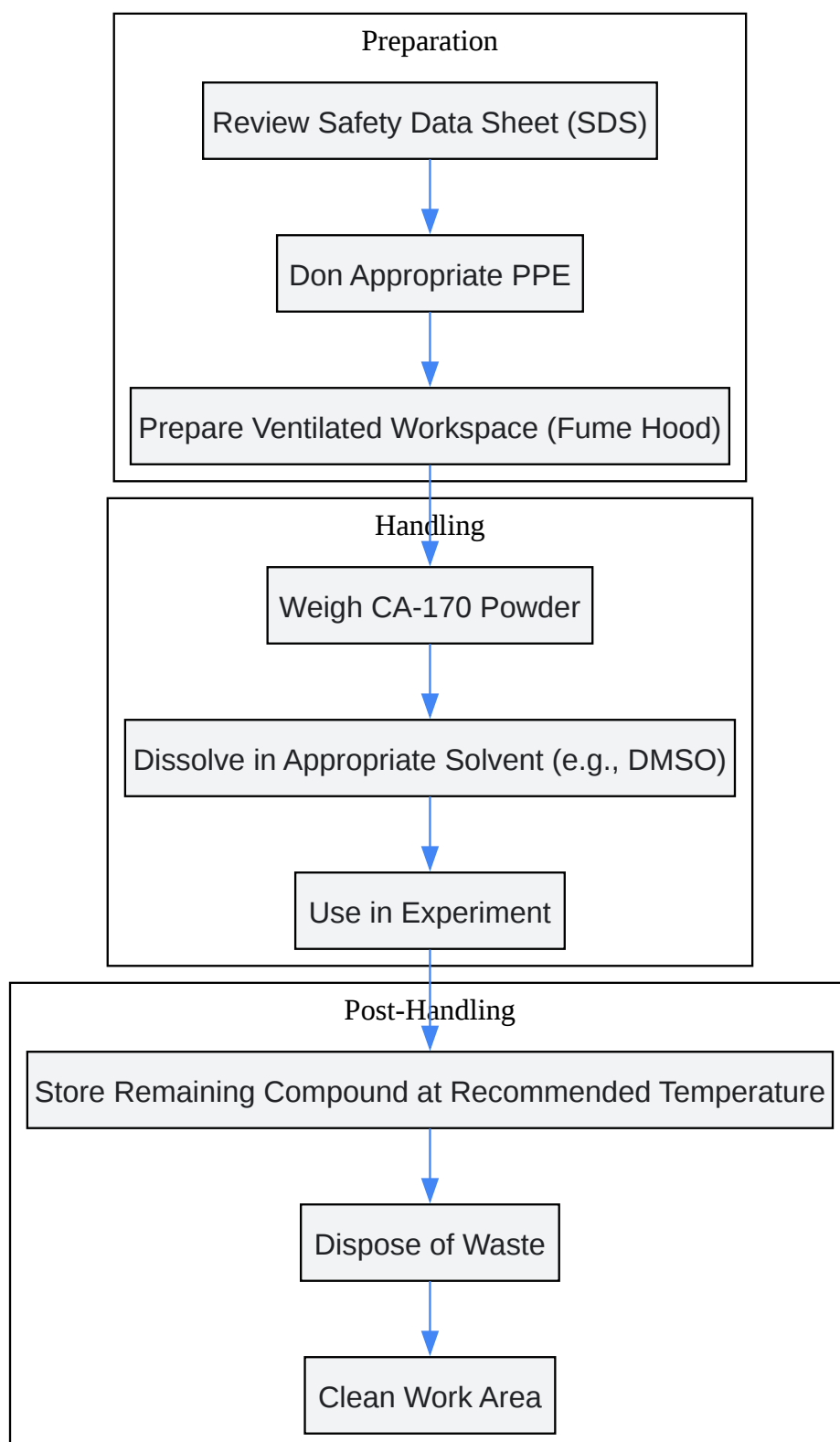
Handling Protocol:

- Ventilation: Always handle **CA-170** in a well-ventilated area, preferably within a chemical fume hood to avoid the formation of dust and aerosols.[\[6\]](#)
- Avoid Contact: Take necessary precautions to avoid contact with skin and eyes, as well as inhalation of the powder.[\[6\]](#)
- Personnel: The compound should only be handled by trained personnel familiar with laboratory safety procedures.[\[8\]](#)

Storage Protocol:

- Temperature: Store the solid powder at -20°C for up to 12 months or at 4°C for up to 6 months.[\[1\]](#)
- In Solvent: If dissolved in a solvent like DMSO, store at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)
- Container: Keep the container tightly sealed to prevent degradation.

The general workflow for handling **CA-170** in a laboratory setting is illustrated below.



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Caption: Standard laboratory workflow for handling **CA-170**.

Emergency and First Aid Procedures

In the event of accidental exposure, follow these first aid measures immediately.

Exposure Route	First Aid Procedure
Inhalation	Move the affected person to fresh air. If breathing is difficult, seek immediate medical attention. [6] [8]
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water. [6] [8]
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids to ensure thorough rinsing. [6] [8]
Ingestion	Wash out the mouth with water. Do not induce vomiting. Seek medical attention. [6] [8]

Disposal Plan

All waste materials contaminated with **CA-170** should be handled and disposed of in accordance with local, state, and federal regulations for chemical waste.

- **Containment:** Place all contaminated disposable materials (e.g., gloves, pipette tips, vials) into a designated and clearly labeled hazardous waste container.
- **Spills:** In case of a spill, prevent it from entering drains or water courses. Absorb the spill with an inert material and place it in a suitable container for disposal.[\[6\]](#)
- **Consultation:** Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on the disposal of **CA-170** waste.

The logical relationship for the disposal of **CA-170** is shown in the diagram below.



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Caption: Disposal pathway for **CA-170** contaminated waste.

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